

Technical Support Center: 2-bromo-1-(4-(diethylamino)phenyl)ethanone

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Compound of Interest

Compound Name: ALPHA-BROMO-4-(DIETHYLAMINO)ACETOPHENO
NE

Cat. No.: B1273716

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of 2-bromo-1-(4-(diethylamino)phenyl)ethanone.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for 2-bromo-1-(4-(diethylamino)phenyl)ethanone?

A1: To ensure the longevity and stability of 2-bromo-1-(4-(diethylamino)phenyl)ethanone, it should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^[1] To prevent degradation, it is advisable to protect the compound from light and moisture. For long-term storage, refrigeration at 2-8°C is recommended.

Q2: What is the shelf-life of 2-bromo-1-(4-(diethylamino)phenyl)ethanone?

A2: The shelf-life of 2-bromo-1-(4-(diethylamino)phenyl)ethanone is highly dependent on the storage conditions. When stored under the recommended conditions (cool, dry, and dark), the compound is expected to be stable. However, specific quantitative data on its long-term stability is limited. It is recommended to use the product within a reasonable timeframe after purchase and to monitor for any changes in appearance or purity.

Q3: Is 2-bromo-1-(4-(diethylamino)phenyl)ethanone sensitive to light or air?

A3: While specific photostability data is not readily available, it is best practice to protect 2-bromo-1-(4-(diethylamino)phenyl)ethanone from light, as aromatic ketones can be light-sensitive. The compound is not reported to be air-sensitive, but it is hygroscopic and should be protected from moisture to prevent hydrolysis.

Q4: What solvents are compatible with 2-bromo-1-(4-(diethylamino)phenyl)ethanone?

A4: 2-bromo-1-(4-(diethylamino)phenyl)ethanone is insoluble in water.^[1] It is soluble in various organic solvents such as chloroform and dimethyl sulfoxide (DMSO). When preparing solutions, it is crucial to use anhydrous solvents to minimize hydrolysis.

Q5: What are the primary degradation pathways for 2-bromo-1-(4-(diethylamino)phenyl)ethanone?

A5: The primary degradation pathway for 2-bromo-1-(4-(diethylamino)phenyl)ethanone is hydrolysis, where the bromine atom is replaced by a hydroxyl group, forming 2-hydroxy-1-(4-(diethylamino)phenyl)ethanone. This can occur in the presence of water or other nucleophiles.

Troubleshooting Guides

Issue 1: Inconsistent or unexpected experimental results.

- Possible Cause: Degradation of 2-bromo-1-(4-(diethylamino)phenyl)ethanone.
- Troubleshooting Steps:
 - Verify Storage Conditions: Ensure the compound has been stored correctly (cool, dry, dark).
 - Check Purity: Analyze the purity of the compound using techniques like HPLC, LC-MS, or NMR to detect any degradation products.
 - Use Fresh Aliquots: If possible, use a fresh, unopened container of the compound to repeat the experiment.
 - Prepare Fresh Solutions: Solutions of the compound, especially in protic or aqueous solvents, should be prepared fresh before each experiment.

Issue 2: Discoloration or change in the physical appearance of the solid compound.

- Possible Cause: Decomposition due to improper storage (exposure to light, heat, or moisture).
- Troubleshooting Steps:
 - Do Not Use: If the compound has visibly changed color or consistency, it is likely degraded and should not be used for experiments where purity is critical.
 - Assess Storage: Review your storage procedures to prevent future degradation. Ensure containers are properly sealed and stored in a desiccator if necessary.

Issue 3: Low yield or incomplete reaction in a synthesis involving 2-bromo-1-(4-(diethylamino)phenyl)ethanone.

- Possible Cause: The compound may have degraded, reducing the amount of active reagent.
- Troubleshooting Steps:
 - Confirm Reagent Quality: As with inconsistent results, verify the purity of your starting material.
 - Solvent Purity: Ensure that the solvents used in the reaction are anhydrous, as water can react with the starting material.
 - Reaction Conditions: Alpha-bromoketones can be sensitive to reaction conditions. Ensure the temperature and pH are appropriate for the desired reaction and minimize side reactions.

Data Presentation

Table 1: Physical and Chemical Properties of 2-bromo-1-(4-(diethylamino)phenyl)ethanone

Property	Value
Molecular Formula	C ₁₂ H ₁₆ BrNO
Molecular Weight	270.17 g/mol [2]
Appearance	Solid
Melting Point	Not available
Boiling Point	Not available
Solubility	Insoluble in water[1]

Table 2: Recommended Storage Conditions

Condition	Recommendation	Rationale
Temperature	2-8°C (Refrigerated)	To slow down potential degradation processes.
Atmosphere	Dry	To prevent hydrolysis.
Light	Protect from light (e.g., amber vial)	To prevent potential photodegradation.
Container	Tightly sealed	To prevent moisture ingress.

Experimental Protocols

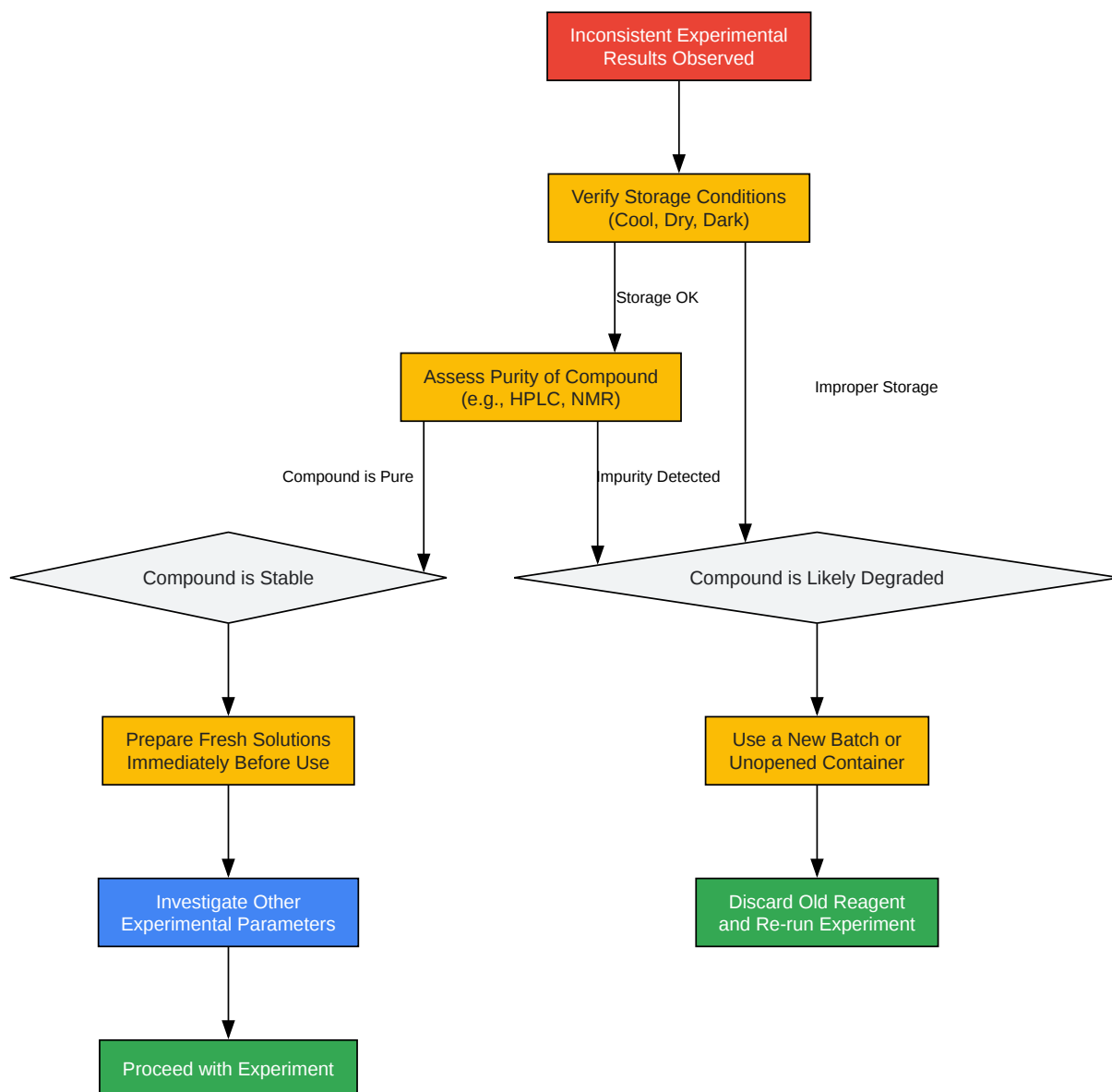
Protocol: Assessing the Stability of 2-bromo-1-(4-(diethylamino)phenyl)ethanone in a Solvent

This protocol outlines a general method to determine the stability of 2-bromo-1-(4-(diethylamino)phenyl)ethanone in a specific solvent over time.

- Solution Preparation:
 - Prepare a stock solution of 2-bromo-1-(4-(diethylamino)phenyl)ethanone in the desired anhydrous solvent (e.g., acetonitrile, THF) at a known concentration (e.g., 1 mg/mL).
 - Divide the stock solution into several aliquots in sealed, light-protected vials.

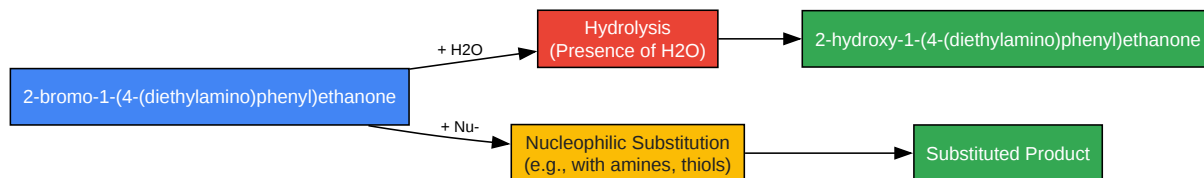
- Time-Point Analysis:
 - Analyze one aliquot immediately after preparation (T=0) using a suitable analytical method (e.g., HPLC with UV detection). This will serve as the baseline.
 - Store the remaining aliquots under the desired experimental conditions (e.g., room temperature, 4°C, protected from light).
 - At predetermined time points (e.g., 1, 4, 8, 24, 48 hours), analyze one aliquot.
- Data Analysis:
 - For each time point, calculate the percentage of the remaining 2-bromo-1-(4-(diethylamino)phenyl)ethanone relative to the T=0 sample.
 - Plot the percentage of the parent compound remaining versus time to determine the degradation rate.
 - Identify any new peaks in the chromatogram, which may correspond to degradation products.

Visualizations



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Caption: Troubleshooting workflow for inconsistent experimental results.



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References

- 1. 2-Bromo-4'-(diethylamino)acetophenone, 98% | Fisher Scientific [fishersci.ca]
- 2. 2-Bromo-1-[4-(diethylamino)phenyl]ethanone | C₁₂H₁₆BrNO | CID 2795030 - PubChem [pubchem.ncbi.nlm.nih.gov]
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